

Navigating the Safe Disposal of Alcesefoliside: A Procedural Guide

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For researchers, scientists, and drug development professionals, the responsible disposal of chemical compounds is a cornerstone of laboratory safety and environmental stewardship. This guide provides essential, immediate safety and logistical information for the proper disposal of **Alcesefoliside**, a flavonoid recognized for its antioxidant properties.[1][2] While a specific Safety Data Sheet (SDS) for **Alcesefoliside** is not readily available in public domains, the following procedures are based on established best practices for the disposal of non-acutely hazardous chemical compounds in a laboratory setting.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before proceeding with any disposal protocol to ensure full compliance with local, state, and federal regulations.

Key Compound Information

A summary of the known properties of **Alcesefoliside** is provided below for easy reference.



Property	Value
CAS Number	124151-38-8[1]
Molecular Formula	C33H40O20[1][3]
Molecular Weight	756.659 g/mol [1]
Appearance	Yellow powder[4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol[4]

Alcesefoliside Disposal Workflow

The following diagram outlines the decision-making process and necessary steps for the proper disposal of **Alcesefoliside** waste.



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References







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